

Technical Guide: Physical Properties of Methyl Cycloheptanecarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl cycloheptanecarboxylate*

Cat. No.: *B1268168*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Methyl cycloheptanecarboxylate** (CAS No. 60433-00-3). The information is compiled for use in research, drug development, and other scientific applications where precise data is crucial. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a visualization of a common synthetic route.

Core Physical Properties

Methyl cycloheptanecarboxylate is the methyl ester of cycloheptanecarboxylic acid. Its physical characteristics are essential for its handling, purification, and use in chemical synthesis.

Data Presentation

The following table summarizes the available quantitative data for the physical properties of **Methyl cycloheptanecarboxylate**. It is important to note that while some experimental data is available, other values are predicted and should be used with that understanding.

Property	Value	Source	Notes
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[1]	-
Molecular Weight	156.22 g/mol	PubChem[1]	-
Boiling Point	197.6 °C	Chemical Supplier[2]	Presumed at atmospheric pressure.
94-96 °C at 15 Torr	-	-	
Density	1.0 ± 0.1 g/cm ³	Chemical Supplier[2]	Predicted value.
Melting Point	Not Applicable	-	Compound is a liquid at standard conditions.
Refractive Index	Not Available	-	Experimental data not readily found in searches.
Solubility	Not Available	-	Specific experimental data not readily found. Expected to be soluble in common organic solvents and have low solubility in water, similar to other esters of its size.[3]

Experimental Protocols

The following sections detail standard experimental methodologies for determining the key physical properties of liquid esters like **Methyl cycloheptanecarboxylate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Condenser
- Thermometer
- Boiling chips

Procedure:

- Place a small volume of **Methyl cycloheptanecarboxylate** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Set up a distillation apparatus with the flask, condenser, and a collection vessel.
- Insert a thermometer into the distillation head, ensuring the bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- Gradually heat the flask.
- Record the temperature at which the liquid boils and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.

Determination of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (a flask with a specific, known volume)
- Analytical balance
- Water bath (for temperature control)

Procedure:

- Clean and dry the pycnometer thoroughly and record its empty mass.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium.
- Record the mass of the pycnometer filled with water.
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **Methyl cycloheptanecarboxylate** and allow it to reach the same temperature in the water bath.
- Record the mass of the pycnometer filled with the sample.
- Calculate the density of **Methyl cycloheptanecarboxylate** using the known density of water at that temperature and the recorded masses.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper

Procedure:

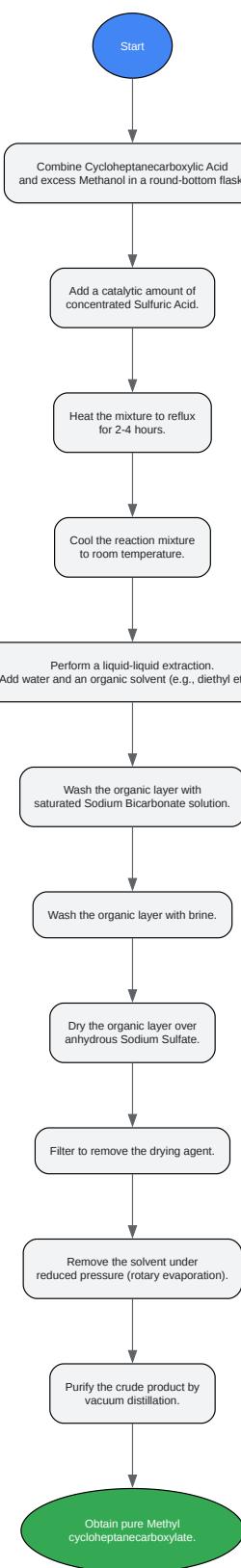
- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of **Methyl cycloheptanecarboxylate** onto the prism.

- Close the prism and allow the sample to reach the desired temperature by circulating water from the water bath.
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index from the instrument's scale.

Synthesis of Methyl Cycloheptanecarboxylate

A common method for the synthesis of esters like **Methyl cycloheptanecarboxylate** is the Fischer-Speier esterification. This involves the acid-catalyzed reaction of a carboxylic acid (cycloheptanecarboxylic acid) with an alcohol (methanol).

Experimental Workflow: Fischer-Speier Esterification

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Fischer-Speier Esterification Workflow

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of Methyl Cycloheptanecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1268168#what-are-the-physical-properties-of-methyl-cycloheptanecarboxylate>

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